

# 1-Bromo-4-hexylbenzene chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Bromo-4-hexylbenzene

Cat. No.: B1268834

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An In-depth Technical Guide to the Chemical Properties and Structure of **1-Bromo-4-hexylbenzene**

This technical guide provides a comprehensive overview of the core chemical properties and structural attributes of **1-Bromo-4-hexylbenzene**, tailored for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**1-Bromo-4-hexylbenzene** is a halogenated aromatic hydrocarbon.[1] It exists as a clear, colorless to light yellow liquid at room temperature.[2][3] This compound is stable under normal conditions.[4]

Table 1: Physical and Chemical Properties of **1-Bromo-4-hexylbenzene**

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>17</sub> Br	[2][5][6]
Molecular Weight	241.17 g/mol	[3][5][6]
CAS Number	23703-22-2	[2][4][5]
Appearance	Clear colorless to light yellow liquid	[2][3]
Boiling Point	145 °C at 0.9 mmHg	[3]
Refractive Index	1.5185-1.5235 @ 20°C	[2]
Specific Gravity	1.18 (20/20)	[3]

## Molecular Structure and Identification

The structure of **1-Bromo-4-hexylbenzene** consists of a benzene ring substituted with a bromine atom and a hexyl group at the para position.

Table 2: Structural Identifiers for **1-Bromo-4-hexylbenzene**

Identifier	Value	Source
IUPAC Name	1-bromo-4-hexylbenzene	[2][5]
Synonyms	4-Hexylbromobenzene, 1-(4-Bromophenyl)hexane	[4][5][7]
SMILES	<chem>CCCCCCC1=CC=C(C=C1)Br</chem>	[2][5]
InChI	InChI=1S/C12H17Br/c1-2-3-4-5-6-11-7-9-12(13)10-8-11/h7-10H,2-6H2,1H3	[5]
InChIKey	MXHOLIARBWJKCR-UHFFFAOYSA-N	[2][5]

## Spectroscopic Data and Analysis

Spectroscopic analysis is crucial for confirming the structure and purity of **1-Bromo-4-hexylbenzene**. Data is available from various analytical techniques, including NMR, IR, and mass spectrometry.<sup>[5]</sup>

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule. Both  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are used for the characterization of **1-Bromo-4-hexylbenzene**.<sup>[5]</sup>

## Infrared (IR) Spectroscopy

IR spectroscopy is employed to identify the functional groups present in the molecule. The spectra for **1-Bromo-4-hexylbenzene** have been obtained using Fourier-transform infrared (FTIR) and attenuated total reflectance (ATR) techniques.<sup>[5]</sup>

## Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. Gas chromatography-mass spectrometry (GC-MS) is a common method for analyzing **1-Bromo-4-hexylbenzene**.<sup>[5]</sup>

## Raman Spectroscopy

Raman spectroscopy provides complementary vibrational information to IR spectroscopy. The FT-Raman spectrum of **1-Bromo-4-hexylbenzene** has been documented.<sup>[5]</sup>

## Experimental Protocols

The following are generalized experimental protocols for the spectroscopic techniques mentioned above.

### NMR Spectroscopy Protocol (General)

- **Sample Preparation:** Dissolve a small amount of **1-Bromo-4-hexylbenzene** in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ).
- **Instrumentation:** Place the NMR tube containing the sample into the NMR spectrometer.

- Data Acquisition: Acquire the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra according to the instrument's standard operating procedures.

## FT-IR Spectroscopy Protocol (Neat Liquid)

- Sample Preparation: Place a drop of neat **1-Bromo-4-hexylbenzene** between two potassium bromide (KBr) or sodium chloride (NaCl) plates to create a thin film.[\[8\]](#)
- Data Acquisition: Place the salt plates in the sample holder of the FT-IR spectrometer and acquire the spectrum. The instrument passes an infrared beam through the sample and the resulting interference pattern is converted to an IR spectrum using a Fourier Transform.[\[8\]](#)

## Mass Spectrometry Protocol (GC-MS)

- Sample Preparation: Prepare a dilute solution of **1-Bromo-4-hexylbenzene** in a volatile organic solvent.
- Injection: Inject the sample into the gas chromatograph, where it is vaporized and separated based on its components' boiling points and interactions with the column.
- Ionization and Analysis: As the compound elutes from the GC column, it enters the mass spectrometer. In the ion source, molecules are typically ionized by electron impact, causing them to fragment.[\[8\]](#) The mass analyzer separates the resulting ions based on their mass-to-charge ratio, and a detector records their abundance.

## Safety and Handling

**1-Bromo-4-hexylbenzene** is considered hazardous and requires careful handling.[\[4\]](#)

Table 3: Hazard Identification

Hazard Statement	Precautionary Statement
Causes skin irritation.[4]	Wash face, hands and any exposed skin thoroughly after handling.[4]
Causes serious eye irritation.[4]	Wear protective gloves/protective clothing/eye protection/face protection.[4]
May cause respiratory irritation.[4]	Avoid breathing dust/fume/gas/mist/vapors/spray.[4]

For handling, it is recommended to use this chemical only outdoors or in a well-ventilated area. [4] In case of skin contact, wash with plenty of soap and water.[4] If in eyes, rinse cautiously with water for several minutes.[4]

## Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the structural characterization and property analysis of **1-Bromo-4-hexylbenzene**.

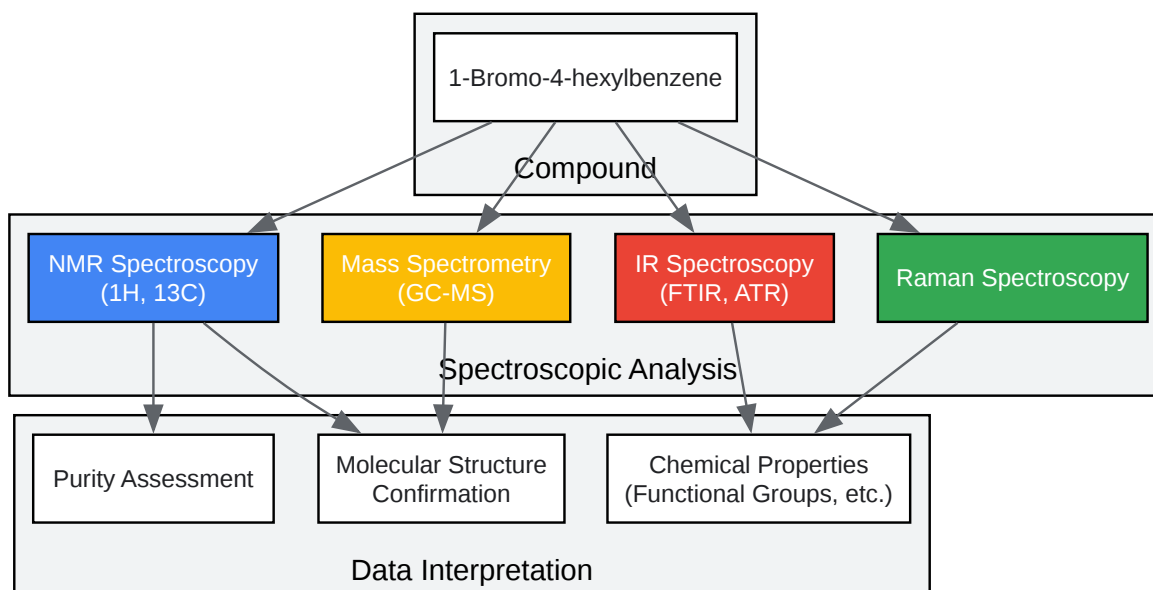


Figure 1: Analytical Workflow for 1-Bromo-4-hexylbenzene

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Address: 3281 E Guasti Rd

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